

# Impact of repeated bonding on Transbond XT shear bond strength

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## Compound of Interest

Compound Name: Transbond

Cat. No.: B1178325

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## Technical Support Center: Transbond XT Shear Bond Strength

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the impact of repeated bonding on the shear bond strength (SBS) of **Transbond XT** orthodontic adhesive.

### Frequently Asked Questions (FAQs)

Q1: How does repeated bonding affect the shear bond strength of **Transbond XT**?

A1: Repeated bonding significantly reduces the shear bond strength (SBS) of **Transbond XT**. [1][2] Studies have shown a decrease in SBS after the first and second rebonding procedures compared to the initial bonding.[1][2]

Q2: What are the typical shear bond strength values for **Transbond XT** during initial bonding and subsequent rebonding?

A2: The initial SBS of **Transbond XT** is generally higher than that of rebonded brackets.[1][2] Mean SBS values have been reported to be approximately 9.89 MPa for the first bonding, decreasing to around 7.73 MPa after the first rebonding and 7.32 MPa after the second rebonding.[1] Another study showed a decrease from 6.1 MPa to 4.1 MPa after the first

rebonding.[2] Despite this reduction, the bond strength for rebonding procedures is often still considered adequate for most orthodontic needs.[1]

Q3: What factors can contribute to the decrease in shear bond strength upon rebonding?

A3: The reduction in SBS during rebonding can be attributed to morphological changes on the tooth surface caused by adhesive remnants.[2] Even after cleaning, residual adhesive can remain on the enamel, affecting the quality of the new bond.

Q4: Is the shear bond strength of **Transbond** XT comparable to other orthodontic adhesives after repeated bonding?

A4: **Transbond** XT has demonstrated significantly greater shear bond strength compared to some other adhesives, such as SmartBond (a cyanoacrylate adhesive), at the second debonding sequence.[2]

## Troubleshooting Guide

Issue: Lower than expected shear bond strength values on initial bonding.

Possible Cause	Recommended Solution
Inadequate enamel preparation	Ensure the enamel surface is properly cleaned by pumicing and then etched with 37% phosphoric acid to enhance joint strength.[2]
Improper light curing	Verify the light curing duration and the output of the curing light. One study suggests that for ceramic brackets, curing Transbond XT for 6 seconds with a high-power LED light can improve bond strength compared to the manufacturer's recommended 3 seconds.
Contamination of the bonding surface	Maintain a dry and clean field during the bonding procedure to prevent contamination from saliva or other substances.

Issue: Significant drop in shear bond strength after the first rebonding.

Possible Cause	Recommended Solution
Incomplete removal of old adhesive	After debonding, meticulously remove all adhesive remnants from the tooth surface. One suggested method is using a tungsten carbide bur to resurface the enamel, followed by acid-etching.
Enamel surface changes	Be aware that adhesive remnants can alter the enamel's morphology. <sup>[2]</sup> Ensure thorough cleaning and re-etching to create a suitable surface for rebonding.

## Quantitative Data Summary

The following table summarizes the shear bond strength (SBS) of **Transbond** XT across different bonding sequences as reported in various studies.

Bonding Sequence	Mean Shear Bond Strength (MPa)	Standard Deviation (MPa)
Study 1		
Initial Bonding	9.89	± 3.25
First Rebonding	7.73	± 3.55
Second Rebonding	7.32	± 2.06
Study 2		
Initial Bonding	6.1	± 3.4
First Rebonding	4.1	± 2.3

## Experimental Protocols

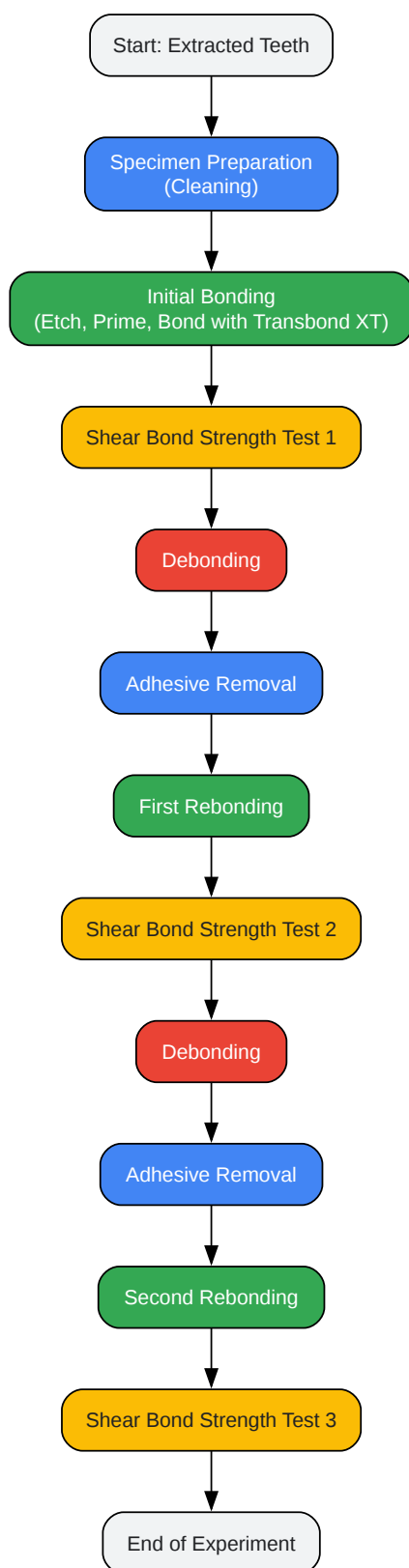
Shear Bond Strength Testing of Repeatedly Bonded Brackets

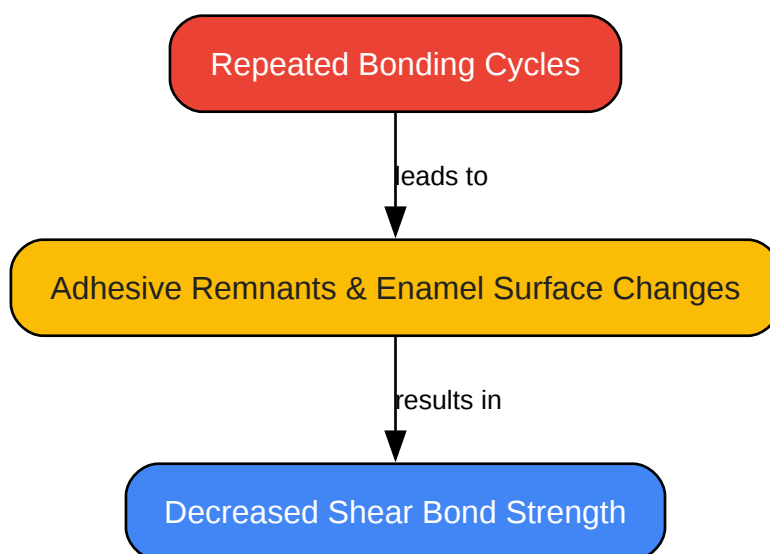
This protocol outlines the methodology for evaluating the shear bond strength of **Transbond XT** after repeated bonding cycles.

- Specimen Preparation:
  - Use extracted human premolar or molar teeth.[\[1\]](#)[\[2\]](#)
  - Clean the buccal surfaces of the teeth.
- Initial Bonding Procedure:
  - Etch the enamel surface with 37% phosphoric acid.[\[2\]](#)
  - Apply a sealant or primer.[\[2\]](#)
  - Bond orthodontic brackets to the teeth using **Transbond XT** adhesive according to the manufacturer's instructions.
  - Light cure the adhesive for the specified duration (e.g., 20 seconds).[\[2\]](#)
- Initial Shear Bond Strength Testing:
  - Within 30 minutes of bonding, mount the teeth in a universal testing machine.[\[2\]](#)
  - Apply a shear force to the bracket until debonding occurs.
  - Record the force at which the bond fails and calculate the shear bond strength in megapascals (MPa).
- Rebonding Procedure:
  - After debonding, remove the remaining adhesive from the tooth surface.
  - Re-etch the enamel surface with 37% phosphoric acid.
  - Repeat the bonding procedure as described in step 2.
- Rebonding Shear Bond Strength Testing:

- Perform shear bond strength testing on the rebonded brackets as described in step 3.
- Subsequent Rebonding Cycles:
  - Repeat steps 4 and 5 for the desired number of rebonding cycles (e.g., a second rebonding).

## Visualizations





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## References

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